

JM 1397 proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JM 1397

Cat. No.: B1672965

[Get Quote](#)

Providing accurate and safe disposal procedures for chemical products is critical for laboratory safety and environmental protection. The designation "**JM 1397**" can refer to several different products with varying chemical compositions and associated hazards. To ensure the provided information is accurate and relevant, please identify the specific product you are working with from the list below.

Identify Your JM 1397 Product:

- PRE-ELEC® PP 1397: A polypropylene compound, which is a type of plastic.
- JM All Season Sprayable Bonding Adhesive: A flammable aerosol adhesive.
- Gentamicin Solution (Sigma-Aldrich G1397): A liquid antibiotic solution.
- NAPA Mac's 1397 Belt Dressing: A flammable aerosol lubricant.

Once you have identified the correct product, you can proceed with the corresponding disposal and safety guidelines.

PRE-ELEC® PP 1397 (Polypropylene Compound)

This product is a solid plastic material and is not classified as a hazardous mixture.^[1]

Disposal Procedures:

Experimental Protocol for Disposal:

- Containment: Sweep up any spilled granules or solid material.
- Collection: Place the collected material into a suitable, labeled container for disposal or potential reuse.
- Disposal Route: Dispose of the container in accordance with local, state, and federal regulations for non-hazardous solid waste. Do not allow the material to contaminate sewers, water sources, or soil.[1]

Safety Information:

Hazard Category	Description	Personal Protective Equipment (PPE)
Toxicity	Not classified as acutely toxic. The primary component, carbon black, is bound within the polymer matrix.[1]	Standard work clothing, protective gloves.
Irritation	Not classified as a skin or eye irritant under normal handling conditions.[1]	Safety goggles if there is a risk of eye contact.
Inhalation	Exposure to dust can be ruled out in normal use. If dust is generated, use local exhaust ventilation.[1]	Appropriate respirator if ventilation is inadequate.
Thermal Hazard	Molten plastic can cause severe thermal burns.	Heat-resistant gloves and clothing when handling molten material.

JM All Season Sprayable Bonding Adhesive & NAPA Mac's 1397 Belt Dressing (Flammable Aerosols)

These products are extremely flammable aerosols and require specific handling and disposal procedures due to their hazardous nature.[2][3]

Disposal Procedures:

Experimental Protocol for Disposal:

- Do Not Puncture or Incinerate: Pressurized containers should not be pierced or burned, even after use.[\[2\]](#)
- Containment of Spills: For spills, ventilate the area and remove all sources of ignition. Absorb the spill with an inert material (e.g., sand, earth) and place it in a designated hazardous waste container.
- Waste Collection: Collect empty or partially used aerosol cans for hazardous waste disposal.
- Disposal Route: Dispose of the waste at a licensed hazardous waste treatment, storage, and disposal facility (TSDF). Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)[\[5\]](#)

Safety Information:

Hazard Category	Description	Personal Protective Equipment (PPE)
Flammability	Extremely flammable aerosol. Keep away from heat, sparks, open flames, and hot surfaces. [2] [3]	N/A
Inhalation	May cause drowsiness or dizziness. Avoid breathing vapors or spray. Use only in well-ventilated areas. [2] [3]	In case of inadequate ventilation, wear respiratory protection.
Skin Contact	Causes skin irritation and may cause an allergic skin reaction. [2] [3]	Wear protective gloves.
Eye Contact	Causes serious eye irritation. [2] [3]	Wear safety glasses or goggles.
Ingestion	May be fatal if swallowed and enters airways. [2]	N/A

Gentamicin Solution (Sigma-Aldrich G1397)

This is a liquid solution that may cause allergic reactions upon skin contact or inhalation.

Disposal Procedures:

Experimental Protocol for Disposal:

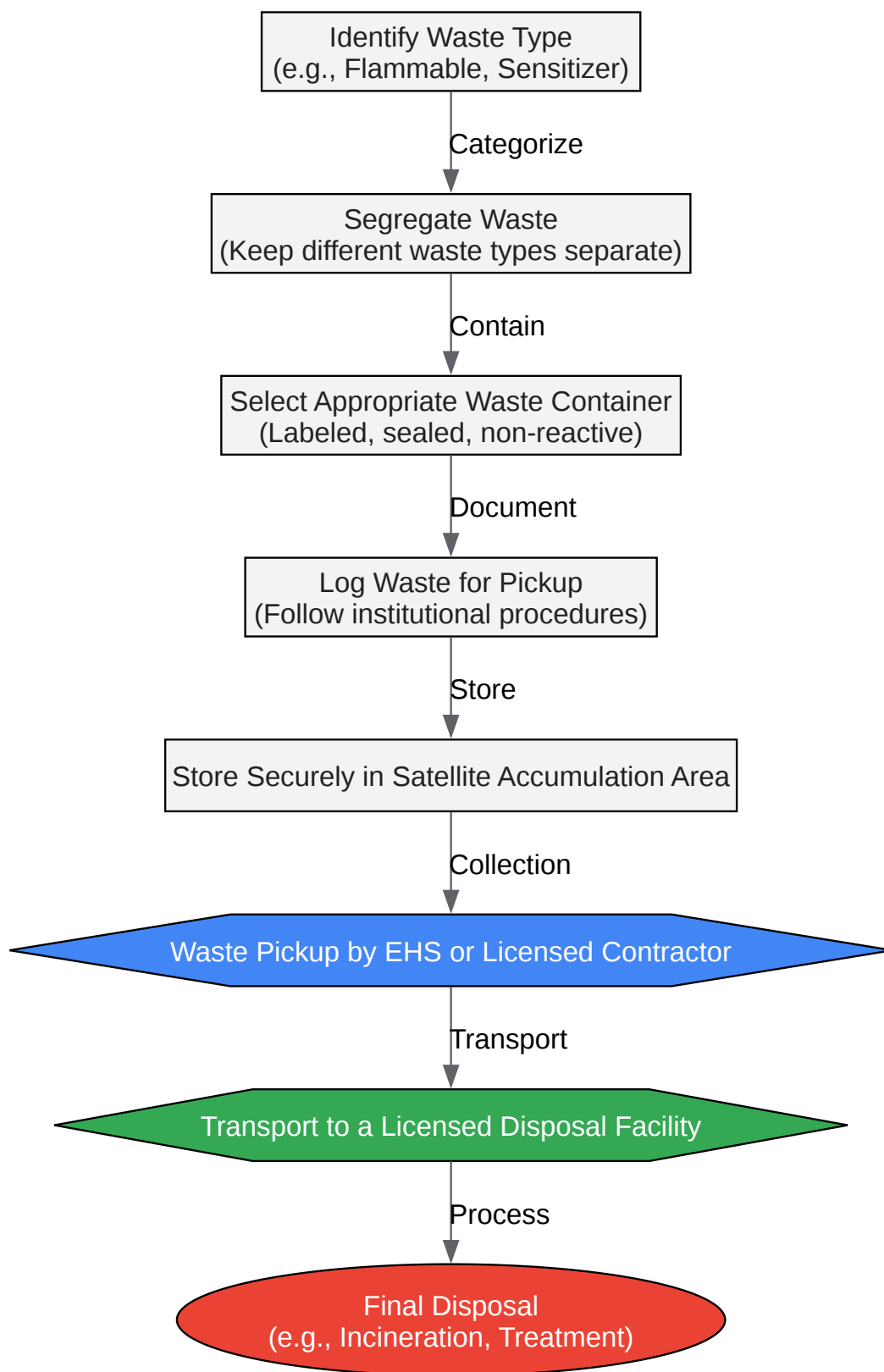
- **Containment of Spills:** For spills, absorb the liquid with a suitable absorbent material (e.g., Chemizorb®).
- **Collection:** Carefully collect the absorbed material and any contaminated items into a sealed, labeled container for chemical waste.
- **Decontamination:** Clean the affected area thoroughly.
- **Disposal Route:** Dispose of the chemical waste container through a licensed hazardous waste disposal service, following all institutional, local, state, and federal guidelines for chemical waste.

Safety Information:

Hazard Category	Description	Personal Protective Equipment (PPE)
Sensitization	May cause allergy or asthma symptoms if inhaled and may cause an allergic skin reaction.	Wear protective gloves and ensure adequate ventilation. In case of inadequate ventilation, wear respiratory protection.
Skin Contact	May cause an allergic skin reaction.	Handle with gloves. Inspect gloves prior to use.
Inhalation	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	Work under a fume hood. Do not inhale the substance.
Eye Contact	Avoid contact with eyes.	Wear safety glasses or goggles.

General Disposal Workflow for Hazardous Laboratory Waste

The following diagram illustrates a generalized workflow for the disposal of hazardous chemical waste in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 19489352.fs1.hubspotusercontent-na1.net [19489352.fs1.hubspotusercontent-na1.net]
- 2. jm.com [jm.com]
- 3. media.napaonline.com [media.napaonline.com]
- 4. Summary of Hazardous Waste Regulations | Florida Department of Environmental Protection [floridadep.gov]
- 5. Hazardous Waste Management | Florida Department of Environmental Protection [floridadep.gov]
- To cite this document: BenchChem. [JM 1397 proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672965#jm-1397-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com